

Personal protective equipment for handling (Furan-2-yloxy)trimethylsilane

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Compound of Interest

Compound Name: (Furan-2-yloxy)trimethylsilane

Cat. No.: B1210356

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Essential Safety and Handling Guide for (Furan-2-yloxy)trimethylsilane

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **(Furan-2-yloxy)trimethylsilane**, including personal protective equipment (PPE), operational protocols, and disposal plans.

(Furan-2-yloxy)trimethylsilane is a highly flammable liquid and vapor that can cause skin and serious eye irritation.^[1] Adherence to strict safety protocols is crucial to mitigate risks.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **(Furan-2-yloxy)trimethylsilane**.

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Safety glasses with side-shields or chemical goggles, and a face shield.	Ensure eye protection meets appropriate standards. A face shield is recommended when there is a risk of splashing.
Hands	Chemical-resistant gloves.	Nitrile rubber gloves are a suitable option. Inspect gloves for any signs of degradation or puncture before use.
Body	Protective clothing.	A lab coat or chemical-resistant apron should be worn. For larger quantities or increased risk of exposure, a chemical-resistant suit may be necessary.
Respiratory	Use in a well-ventilated area. Respiratory protection may be required for certain operations.	Work should be conducted in a fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.
Feet	Closed-toe shoes.	Shoes should be made of a material that provides protection against chemical spills.

Handling and Storage

- Handling: Always handle **(Furan-2-yloxy)trimethylsilane** in a well-ventilated area, preferably within a chemical fume hood. Avoid contact with skin and eyes. Keep away from heat, sparks, open flames, and hot surfaces.^[1] Use non-sparking tools and take precautionary measures against static discharge.^[1]

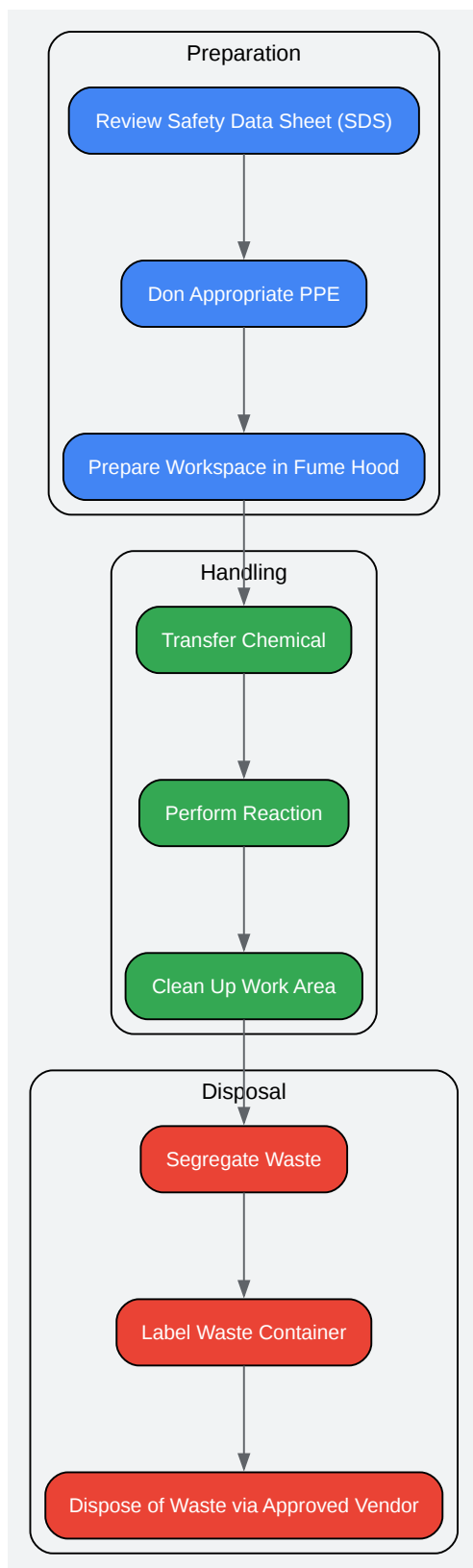
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.^[1] The recommended storage temperature is refrigerated (0-10°C).

Disposal Plan

Dispose of **(Furan-2-yloxy)trimethylsilane** and its container in accordance with local, state, and federal regulations.^[1] This typically involves disposal at an approved waste disposal plant.^[1] Do not dispose of down the drain or with household waste.

Experimental Workflow for Handling (Furan-2-yloxy)trimethylsilane

The following diagram outlines the standard operating procedure for safely handling **(Furan-2-yloxy)trimethylsilane** in a laboratory setting.



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Safe handling workflow for **(Furan-2-yloxy)trimethylsilane**.

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References

- 1. 2-(Trimethylsilyloxy)furan | 61550-02-5 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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